Technical Guide: 4-(Chloromethyl)-N-methylbenzamide as a Versatile Alkylating Agent

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Compound of Interest	
Compound Name:	*4-(chloromethyl)-N-methylbenzamide*
CAS No.:	*220875-88-7*
Cat. No.:	*B1600507*

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Introduction: The Bifunctional Linker Strategy

In modern medicinal chemistry, the introduction of defined structural motifs is critical for Structure-Activity Relationship (SAR) exploration. **4-(Chloromethyl)-N-methylbenzamide** (CAS: 220875-88-7) represents a high-value "linker" reagent that combines a reactive electrophile with a polar, hydrogen-bond-donating amide tail.

Unlike simple benzyl chlorides (e.g., benzyl chloride or 4-chlorobenzyl chloride), this reagent introduces a 4-(

-methylcarbamoyl)benzyl moiety. This specific group serves two strategic functions in drug design:

- Physicochemical Modulation: The

  -methylamide group increases polarity and aqueous solubility compared to non-substituted phenyl rings.

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- Binding Affinity: The amide motif often engages in specific hydrogen bonding interactions with receptor backbones (e.g., in kinase or protease inhibitors).

This guide details the protocols for utilizing this reagent in

-,

-, and

-alkylations, ensuring high yields and reproducibility in library synthesis and lead optimization.

Chemical Profile & Safety Data

Compound Identity:

- IUPAC Name: **4-(chloromethyl)-N-methylbenzamide**[1][2]
- CAS Number: 220875-88-7[1][2][3][4]
- Molecular Formula:

  [2][5]
- Molecular Weight: 183.63 g/mol

Physicochemical Properties:

Property	Description/Value
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, DMAc, Methanol, DCM; Sparingly soluble in water
Reactivity	High electrophilicity at benzylic carbon (active)
Storage	Store at 2–8°C (Refrigerate), under inert atmosphere (/Ar)

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Safety & Hazard Warning (HSE Critical):

- Lachrymator: Benzylic chlorides are potent tear agents. Handle only in a functioning fume hood.
- Corrosive/Irritant: Causes severe skin burns and eye damage (H314/H318).
- Sensitizer: Potential for skin sensitization upon repeated exposure.
- Hydrolysis Risk: Reacts slowly with moisture to release HCl gas. Keep containers tightly sealed.

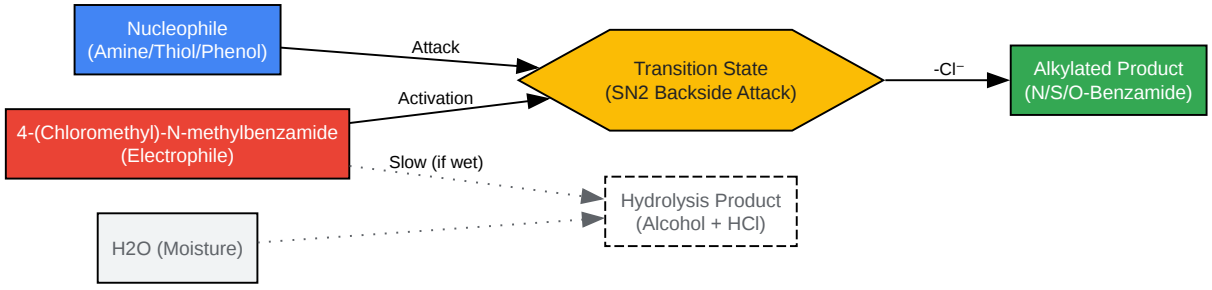
Mechanism of Action: Benzylic Substitution

The primary mode of action is a Nucleophilic Substitution (

). The chloromethyl group is activated by the adjacent aromatic ring (benzylic resonance), making it an excellent leaving group.

Reaction Pathway Diagram

The following diagram illustrates the reaction logic and competing pathways (hydrolysis/dimerization) that must be controlled.



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Caption: Mechanistic pathway for alkylation. The benzylic chloride undergoes rapid

substitution. Exclusion of water is critical to prevent hydrolysis to the benzyl alcohol.

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Experimental Protocols

Application 1: Synthesis of Tertiary Amines (-Alkylation)

This is the most common application, used to attach the benzamide tail to a secondary amine scaffold (e.g., piperazine, morpholine, or piperidine derivatives).

Reagents:

- Secondary Amine (1.0 equiv)
- **4-(Chloromethyl)-N-methylbenzamide** (1.1 – 1.2 equiv)
- Base:

  (anhydrous, 2.0 equiv) or DIPEA (2.5 equiv)
- Solvent: Acetonitrile (MeCN) or DMF
- Catalyst (Optional): NaI (0.1 equiv) – Finkelstein activation

Protocol:

- Preparation: In a dry round-bottom flask equipped with a magnetic stir bar, dissolve the Secondary Amine (1.0 mmol) in anhydrous MeCN (5 mL).
- Base Addition: Add

  (276 mg, 2.0 mmol). If the amine is a salt (e.g., HCl salt), increase base to 3.0 equiv.
- Reagent Addition: Add **4-(chloromethyl)-N-methylbenzamide** (202 mg, 1.1 mmol) in one portion.
  - Optimization: If the reaction is sluggish, add NaI (15 mg, 0.1 mmol) to generate the more reactive benzyl iodide in situ.
- Reaction: Heat the mixture to 60°C under nitrogen for 4–12 hours. Monitor by LC-MS or TLC (DCM/MeOH 95:5).
- Workup:

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- Cool to room temperature.[6]
- Filter off inorganic solids (

  /KCl).
- Concentrate the filtrate in vacuo.[7]
- Redissolve in EtOAc, wash with water (

) and brine (

).
- Dry over

  , filter, and concentrate.

- Purification: Flash column chromatography (Silica gel, Gradient: 0–10% MeOH in DCM).

Application 2: Thioether Synthesis (-Alkylation)

Used for modifying cysteine residues or creating thioether-linked probes.

Reagents:

- Thiol / Thiophenol derivative (1.0 equiv)
- **4-(Chloromethyl)-N-methylbenzamide** (1.1 equiv)
- Base:

  (1.5 equiv) or

  (1.5 equiv)
- Solvent: DMF or THF

Protocol:

- Dissolve the Thiol (1.0 mmol) in degassed DMF (3 mL).

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- Add

  (488 mg, 1.5 mmol). Stir for 15 minutes at RT to ensure deprotonation (thiolate formation).
- Add **4-(chloromethyl)-N-methylbenzamide** (202 mg, 1.1 mmol).
- Stir at Room Temperature for 1–3 hours. (Thiolates are highly nucleophilic; heating is rarely required and may cause disulfide formation).
- Quench: Pour into ice-water. Extract with EtOAc.
- Purification: Recrystallization often suffices due to the high crystallinity of the benzamide products, or use silica chromatography.

Troubleshooting & Optimization Guide

Issue	Probable Cause	Corrective Action
Low Yield (<40%)	Hydrolysis of reagent	Ensure solvents (DMF/MeCN) are anhydrous. Store reagent with desiccant.
Incomplete Reaction	Poor nucleophilicity	Add NaI (10 mol%) (Finkelstein catalyst) to convert -Cl to -I (better leaving group). Increase Temp to 80°C.
Bis-Alkylation	Primary amine used	If using a primary amine, use a large excess of amine (5 equiv) or protect it first. This reagent is best for secondary amines.
Precipitate in NMR	Amine salt contamination	Ensure thorough aqueous wash or use a basic resin scavenge step during workup.

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